

Essential Safety and Operational Guide for 5-(4-Fluorophenyl)-1H-tetrazole

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Compound of Interest

Compound Name: 5-(4-Fluorophenyl)-1H-tetrazole

Cat. No.: B1332492

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This document provides immediate, essential safety and logistical information for the handling and disposal of **5-(4-Fluorophenyl)-1H-tetrazole** (CAS No: 50907-21-6). Adherence to these guidelines is critical to ensure personal safety and proper laboratory practice.

Hazard Identification and Classification

5-(4-Fluorophenyl)-1H-tetrazole is a chemical compound that requires careful handling due to its potential health and physical hazards.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H240: Heating may cause an explosion.[2]

Signal Word: Warning or Danger[2]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity - Single Exposure	Category 3
Self-reactive substances and mixtures	Type B

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-(4-Fluorophenyl)-1H-tetrazole** to minimize exposure.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or face shield. [3] [4]	Protects against dust particles and splashes that can cause serious eye irritation. [1]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin exposure. [3] [5]	Prevents skin irritation upon contact. [1] Contaminated gloves should be disposed of properly. [2] [4]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when handling the solid form to avoid inhalation of dust particles. Use in a well-ventilated area. [2] [6]	Prevents respiratory tract irritation. [1]

Safe Handling and Storage Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)[\[6\]](#)

- Ensure eyewash stations and safety showers are readily accessible.[5]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Avoid creating dust when handling the solid.[4] Use spark-proof tools and explosion-proof equipment.[5]
- Heating: Avoid heating the compound, as it may cause an explosion.[2] Keep away from heat, sparks, open flames, and hot surfaces.[2][5]
- Hygiene: Wash hands thoroughly after handling.[2][3] Do not eat, drink, or smoke in the work area.[5]

Storage:

- Store in a cool, well-ventilated place.[2]
- Keep the container tightly closed.[1][6]
- Store away from incompatible materials such as strong oxidizing agents.[3][5]

Emergency Procedures

Exposure Scenario	First Aid Measures
In case of eye contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention. [3][6]
In case of skin contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [3][6]
If inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2][6]
If swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[5]

Disposal Plan

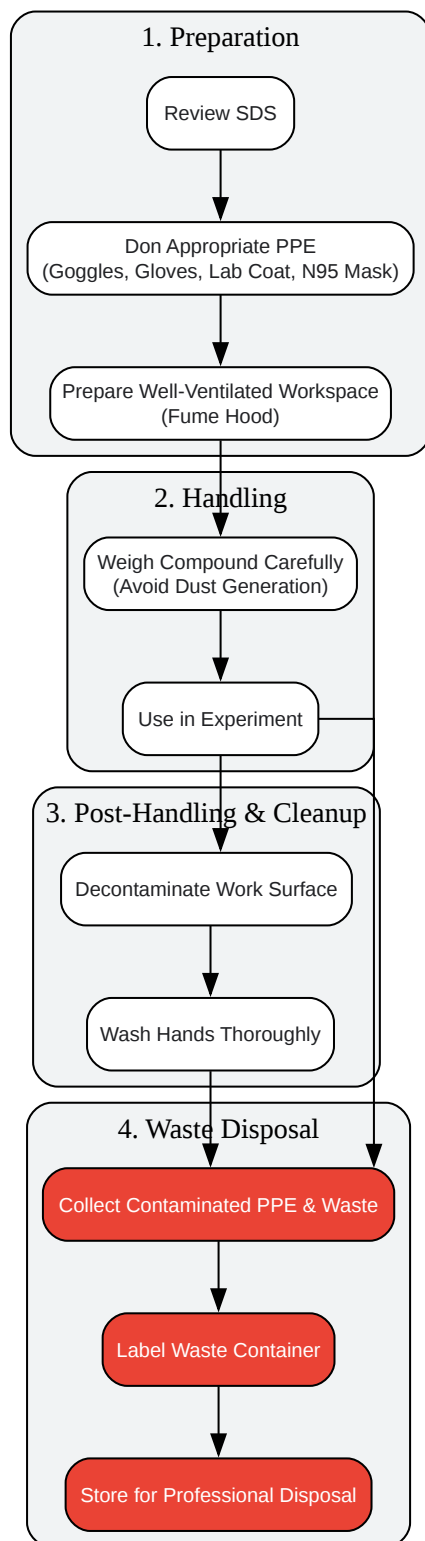
All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **5-(4-Fluorophenyl)-1H-tetrazole** and any contaminated materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed container.
- Container Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[2][3][5]
Do not mix with other waste.[2]

Operational Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling and disposal of **5-(4-Fluorophenyl)-1H-tetrazole**.

Safe Handling and Disposal Workflow for 5-(4-Fluorophenyl)-1H-tetrazole

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Caption: Workflow for handling and disposal.

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